

An In-depth Technical Guide on 4-Bromo-3-methylbenzonitrile: Molecular Properties

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzonitrile

Cat. No.: B1271910

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular properties of **4-Bromo-3-methylbenzonitrile**, a nitrile compound relevant in proteomics research and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

Core Molecular Data

The primary molecular identifiers for **4-Bromo-3-methylbenzonitrile** are its chemical formula and molecular weight. These values are crucial for stoichiometric calculations in chemical reactions, analytical characterization, and quality control processes.

The molecular formula of **4-Bromo-3-methylbenzonitrile** is C₈H₆BrN.^{[1][3]} Its molecular weight is 196.04 g/mol.^{[1][3][4]} This compound is also known by the alternate name 4-bromo-3-methylbenzenecarbonitrile.^[1] It exists as a white to off-white solid or crystalline powder at room temperature and is insoluble in water.^{[2][5]}

Quantitative Data Summary

For ease of reference and comparison, the core quantitative data for **4-Bromo-3-methylbenzonitrile** are summarized in the table below.

Property	Value	References
Molecular Formula	C8H6BrN	[1] [2] [3]
Molecular Weight	196.04 g/mol	[1] [3] [4]
CAS Number	41963-20-6	[1] [4] [5]
Melting Point	53-57 °C	[4] [5]

Experimental Protocols and Methodologies

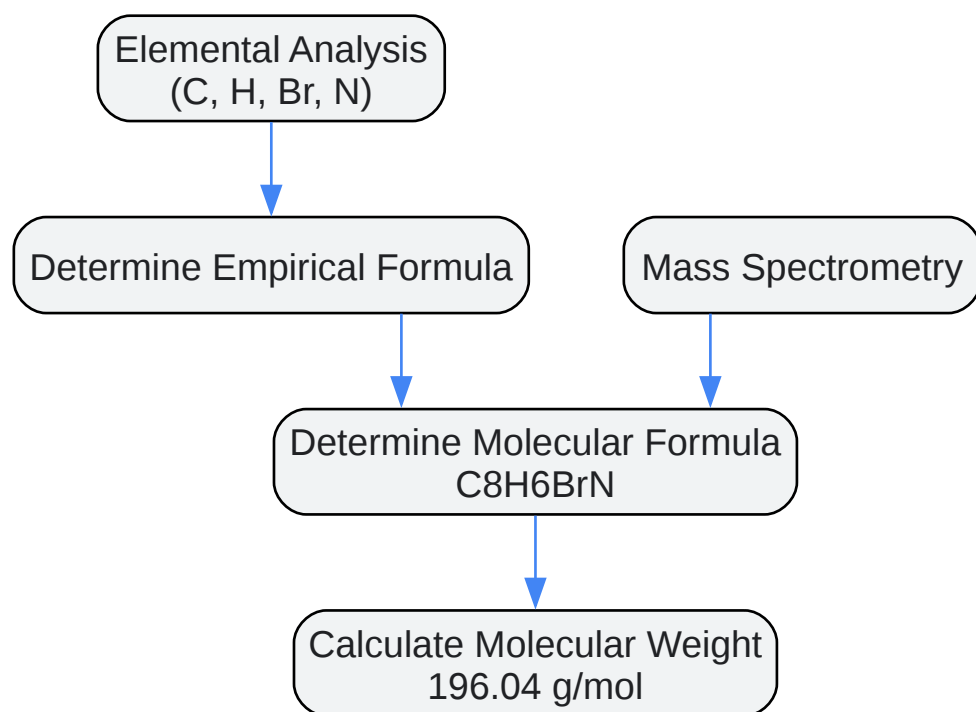
The determination of the molecular formula and weight of a well-characterized compound like **4-Bromo-3-methylbenzonitrile** relies on standard analytical chemistry techniques.

- **Molecular Formula Determination:** The elemental composition (Carbon, Hydrogen, Bromine, Nitrogen) is determined through methods such as combustion analysis and mass spectrometry. The resulting empirical formula is then confirmed as the molecular formula based on the molecular weight.
- **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (C8H6BrN). This theoretical value is then confirmed experimentally using high-resolution mass spectrometry, which provides a precise mass-to-charge ratio of the molecular ion.

Given that these are standard and universally accepted methodologies, detailed, novel experimental protocols are not applicable for the scope of this fundamental data guide.

Logical Relationships and Workflows

The relationship between the elemental composition and the final molecular properties is a foundational concept in chemistry. The workflow is linear and logical, starting from elemental identification to the establishment of the molecular formula and subsequent calculation of the molecular weight.



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References

- 1. scbt.com [scbt.com]
- 2. Page loading... [guidechem.com]
- 3. 41963-20-6|4-Bromo-3-methylbenzonitrile|BLD Pharm [bldpharm.com]
- 4. 4-ブロモ-3-メチルベンゾニトリル 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Bromo-3-methylbenzonitrile | 41963-20-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-Bromo-3-methylbenzonitrile: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271910#4-bromo-3-methylbenzonitrile-molecular-weight-and-formula]

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